

phosphoryl fluoride reaction byproduct management

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Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

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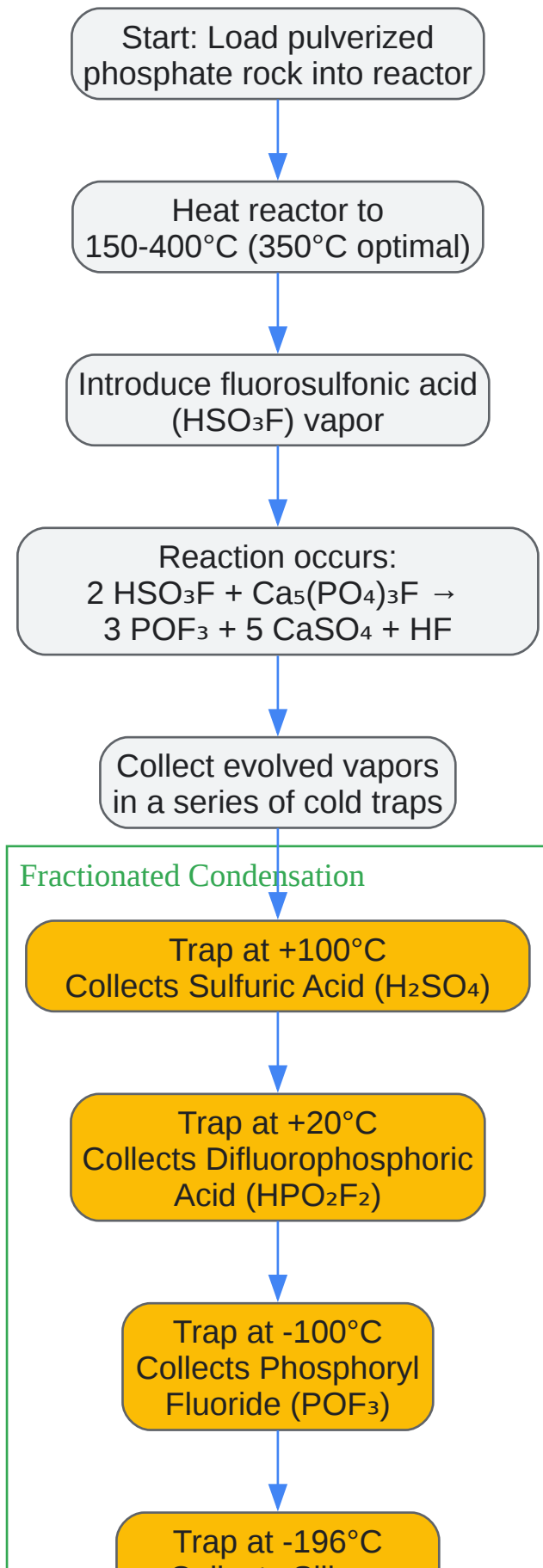
Frequently Asked Questions

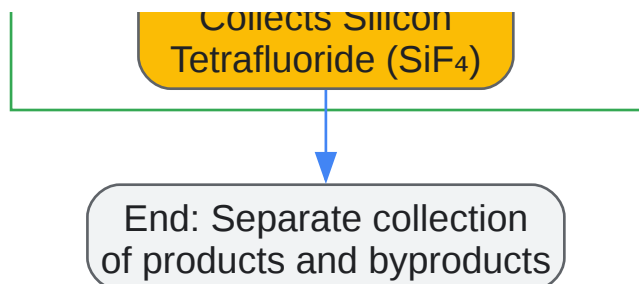
Topic	Key Information	Reference
Identification & Hazards	Chemical Formula: POF_3 ; CAS Number: 13478-20-1. A colorless gas hydrolyzed in water. Highly toxic and corrosive; reacts with water to form toxic HF.	[1] [2]
Common Reaction Pathways	Prepared by partial hydrolysis of phosphorus pentafluoride (PF_5). Reacts with water in a stepwise process: $\text{POF}_3 \rightarrow \text{HPO}_2\text{F}_2$ (Difluorophosphoric acid) $\rightarrow \text{H}_2\text{PO}_3\text{F}$ (Monofluorophosphoric acid) $\rightarrow \text{H}_3\text{PO}_4$ (Phosphoric acid).	[1]
Byproduct Generation	A major synthesis method reacts fluorosulfonic acid with a phosphate source (e.g., phosphate rock) at 150-400°C. Vapors contain POF_3 , HPO_2F_2 , H_2SO_4 , and SiF_4 .	[3]
Byproduct Separation	Evolved vapors can be separated by fractionated condensation in a series of cold traps: 100°C (collects H_2SO_4), 20°C (collects HPO_2F_2), -100°C (collects POF_3), -196°C (collects SiF_4).	[3]
Waste Disposal	Must be disposed of as hazardous waste. Do not contaminate water or sewer systems. Controlled incineration with flue gas scrubbing is a	[4]

Topic	Key Information	Reference
	recommended method.	
Safety Classification	Classified for transport as "LIQUEFIED GAS, TOXIC, CORROSIVE, N.O.S." (UN3308).	[4]

Experimental Protocol: Synthesis and Byproduct Management

The following workflow and details are based on a patent for preparing **phosphoryl fluoride** and difluorophosphoric acid from phosphate rock and fluorosulfonic acid [3].





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Materials and Setup:

- **Phosphate Source:** Pulverized phosphate rock (approx. 20g). Alternatives include metal phosphates like calcium metaphosphate or pyrophosphate.
- **Reagent:** Fluorosulfonic acid (HSO_3F).
- **Apparatus:** A pressure reactor or a vertical pipe reactor made of corrosion-resistant material (e.g., aluminum), equipped with a heating system and a series of cold traps.

Step-by-Step Procedure:

- **Loading:** Place the pulverized phosphate rock on a screen inside the reactor.
- **Heating:** Heat the reactor to a temperature between **150°C and 400°C**. Maintaining the entire reactor at **350°C** is advantageous for complete reaction and allows for subsequent byproduct recovery.
- **Reaction:** Introduce fluorosulfonic acid vapor into the hot reactor from a reservoir maintained at about 200°C.
- **Byproduct Collection:** Pass the off-gas through the series of cold traps at specific temperatures to separate the components [3]:
 - **Trap at +100°C:** Collects sulfuric acid (H_2SO_4), a byproduct that can be recovered.
 - **Trap at +20°C:** Collects difluorophosphoric acid (HPO_2F_2).
 - **Trap at -100°C:** Collects the main product, **phosphoryl fluoride** (POF_3).
 - **Trap at -196°C:** Collects silicon tetrafluoride (SiF_4), which is present if the phosphate source contains silica.

Notes:

- A 20-30% excess of the phosphate source is recommended to ensure complete consumption of the highly corrosive fluorosulfonic acid [3].
- After the reaction, a slow sweep of nitrogen can be used to ensure all volatile products are moved into the trapping system [3].

Critical Safety and Disposal Guidelines

- **Personal Protective Equipment (PPE):** Wear **impervious clothing**, gloves inspected prior to use, **safety glasses with side-shields**, and a **dust mask** or self-contained breathing apparatus for firefighting. Handling large quantities requires respiratory protection [4].
- **First Aid:** If inhaled, move the person to fresh air and seek immediate medical attention. In case of skin or eye contact, wash thoroughly with plenty of water for at least 15 minutes and consult a physician [4].
- **Storage:** Store in a **cool, dry, and well-ventilated place** in a **tightly closed container** [4].
- **Disposal:** This material is classified as **hazardous waste**. It **must not** be released into the environment or sewer systems. Containers must be triple-rinsed if offered for recycling. The recommended disposal method is removal to a licensed chemical destruction plant or by **controlled incineration with flue gas scrubbing** [4].

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References

1. - Wikipedia Phosphoryl fluoride [en.m.wikipedia.org]
2. Phosphoryl fluoride [webbook.nist.gov]
3. US3428422A - Preparation of phosphoryl ... - Google Patents fluoride [patents.google.com]
4. PHOSPHORYL FLUORIDE Safety Data Sheets(SDS) ... [lookchem.com]

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